

Application Notes and Protocols for Studying N8-Acetylspermidine Metabolism Using CRISPR/Cas9

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Compound of Interest

Compound Name: N8-Acetylspermidine

Cat. No.: B088484

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing CRISPR/Cas9 technology for the investigation of **N8-acetylspermidine** metabolism. Detailed protocols for gene editing of key metabolic enzymes, subsequent quantitative metabolomic analysis, and data interpretation are provided to facilitate research into the biological roles of **N8-acetylspermidine** in various physiological and pathological processes.

Introduction to N8-Acetylspermidine Metabolism

N8-acetylspermidine is a metabolic derivative of the polyamine spermidine. The reversible acetylation of spermidine is a critical regulatory mechanism in polyamine homeostasis. The synthesis of **N8-acetylspermidine** is catalyzed by spermidine N8-acetyltransferase, while its degradation back to spermidine is mediated by **N8-acetylspermidine** deacetylase. Recent studies have identified the histone deacetylase 10 (HDAC10) as a key **N8-acetylspermidine** deacetylase, linking polyamine metabolism to broader cellular processes such as autophagy and tumorigenesis.[1][2] The histone acetyltransferase p300/CBP-associated factor (P/CAF), also known as KAT2B, is implicated in the N8-acetylation of spermidine.

Dysregulation of **N8-acetylspermidine** metabolism has been associated with various diseases, including cancer and ischemic cardiomyopathy, making the enzymes in this pathway attractive targets for drug development.[3] The CRISPR/Cas9 system offers a powerful tool to precisely

edit the genes encoding these enzymes, enabling a detailed investigation of their function and the downstream consequences on cellular metabolite levels and signaling pathways.

Key Enzymes in N8-Acetylspermidine Metabolism

Enzyme	Gene Name	Function
Spermidine N8-acetyltransferase	KAT2B (P/CAF)	Catalyzes the acetylation of spermidine to form N8-acetylspermidine.
N8-acetylspermidine deacetylase	HDAC10	Catalyzes the deacetylation of N8-acetylspermidine to yield spermidine. [1]

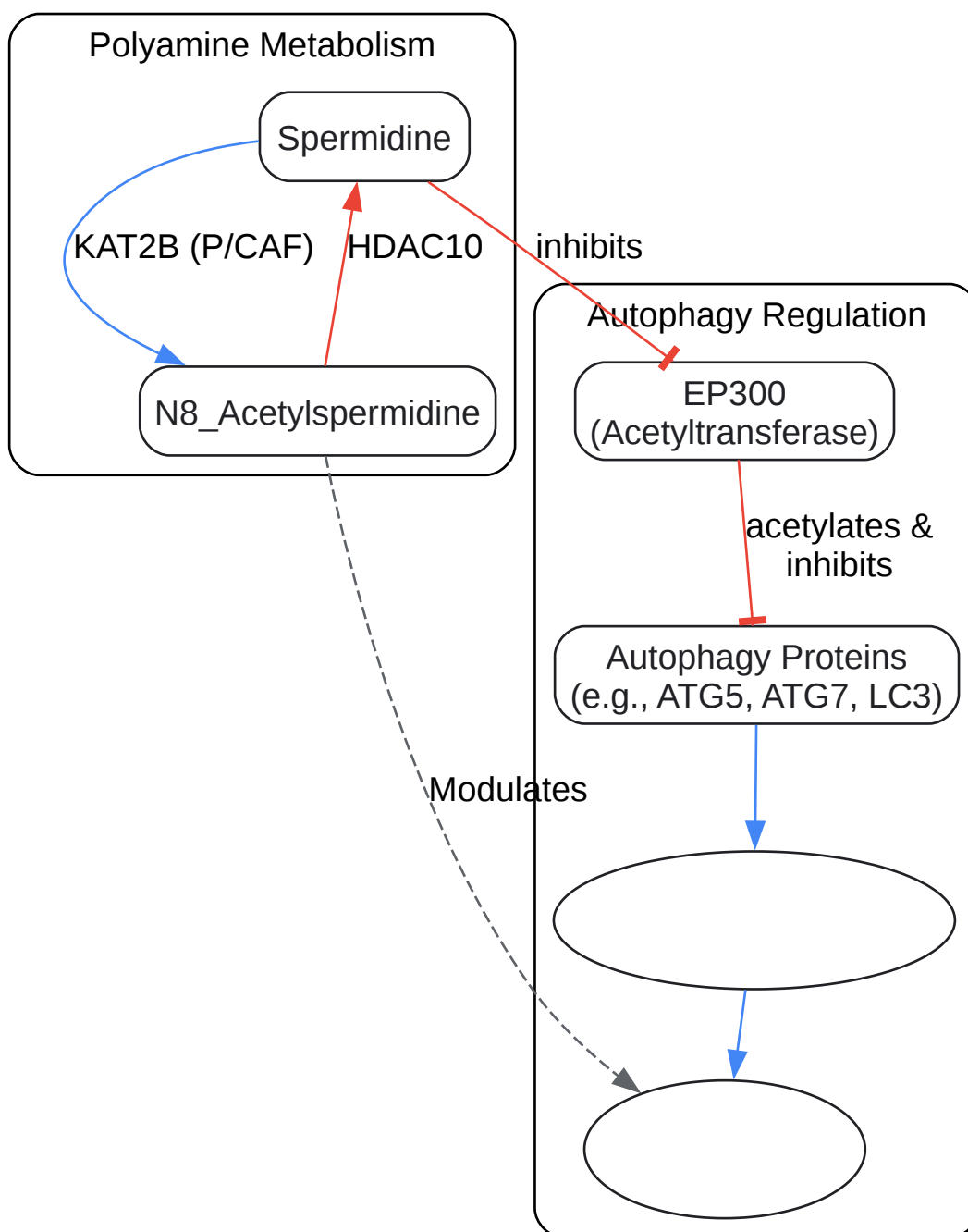
Experimental Workflows

Logical Workflow for Investigating N8-Acetylspermidine Metabolism

Caption: General experimental workflow.

Signaling Pathway

N8-Acetylspermidine Metabolism and its Link to Autophagy



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References

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